

In-depth Technical Guide: 6-Bromo-2-chloro-3-methylphenol

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Compound of Interest

Compound Name: *6-Bromo-2-chloro-3-methylphenol*

Cat. No.: *B596084*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Bromo-2-chloro-3-methylphenol**, including its chemical identity, physicochemical properties, and available technical data. This document is intended to serve as a valuable resource for professionals in research and development.

Chemical Identity and Nomenclature

The compound with the systematic name **6-Bromo-2-chloro-3-methylphenol** is a halogenated and methylated phenol.

IUPAC Name: **6-Bromo-2-chloro-3-methylphenol**[\[1\]](#)

Synonyms: While specific synonyms for **6-Bromo-2-chloro-3-methylphenol** are not widely documented, related isomers and derivatives are known. It is crucial to distinguish this compound from its isomers, such as 2-Bromo-4-chloro-6-methylphenol and 4-Bromo-2-chloro-3-methylphenol, as their properties and reactivity can differ significantly.

CAS Number: 1226808-67-8[\[2\]](#)[\[3\]](#)[\[4\]](#)

Physicochemical Properties

A comprehensive set of experimentally determined physical and chemical properties for **6-Bromo-2-chloro-3-methylphenol** is not readily available in public literature. However, based

on its chemical structure, certain properties can be predicted or are available from chemical suppliers.

Property	Value	Source
Molecular Formula	C ₇ H ₆ BrClO	PubChem[1]
Molecular Weight	221.48 g/mol	PubChem[1]
Appearance	White to off-white solid (predicted)	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Sparingly soluble in water (predicted), soluble in organic solvents like ethanol, acetone, and dichloromethane (predicted)	-
pKa	Not available	-

Experimental Protocols

Detailed experimental protocols for the specific synthesis of **6-Bromo-2-chloro-3-methylphenol** are not extensively published in peer-reviewed journals. However, general synthetic strategies for halogenated phenols can be inferred from related literature. The synthesis would likely involve the selective bromination and chlorination of 3-methylphenol (m-cresol). The order of these reactions and the choice of reagents and catalysts would be critical to achieving the desired substitution pattern.

One related study on the chlorination of m-cresol using sulfuryl chloride (SO₂Cl₂) in the presence of a catalyst system showed the formation of a mixture of ortho-isomers, including 2-chloro-3-methylphenol and 6-chloro-3-methylphenol.[5] Subsequent bromination of the appropriate isomer could potentially yield the target compound.

General Considerations for Synthesis:

- Starting Material: 3-methylphenol (m-cresol) would be the logical precursor.
- Chlorination: A regioselective chlorination would be required to introduce the chlorine atom at the C2 position. This can be challenging due to the activating nature of the hydroxyl and methyl groups, which direct electrophilic substitution to multiple positions.
- Bromination: Subsequent bromination at the C6 position would be the final step. The presence of the existing substituents would influence the regioselectivity of this step.
- Purification: Purification of the final product would likely involve techniques such as column chromatography, recrystallization, and distillation to separate it from isomers and unreacted starting materials.

Analytical Methods:

The characterization of **6-Bromo-2-chloro-3-methylphenol** would typically involve a combination of spectroscopic and chromatographic techniques:

- Gas Chromatography-Mass Spectrometry (GC-MS): This technique would be suitable for separating the compound from a mixture and providing information about its molecular weight and fragmentation pattern.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be essential for confirming the structure by showing the chemical shifts and coupling constants of the protons and carbons, which would verify the substitution pattern on the aromatic ring.
- Infrared (IR) Spectroscopy: IR spectroscopy would help identify the functional groups present, such as the hydroxyl (-OH) and the C-Br and C-Cl bonds.
- High-Performance Liquid Chromatography (HPLC): HPLC could be used for both analytical and preparative purposes to determine the purity of the compound and to isolate it.

Applications and Research Interest

Currently, there is limited publicly available information on the specific applications or biological activity of **6-Bromo-2-chloro-3-methylphenol** in drug discovery or other research areas.

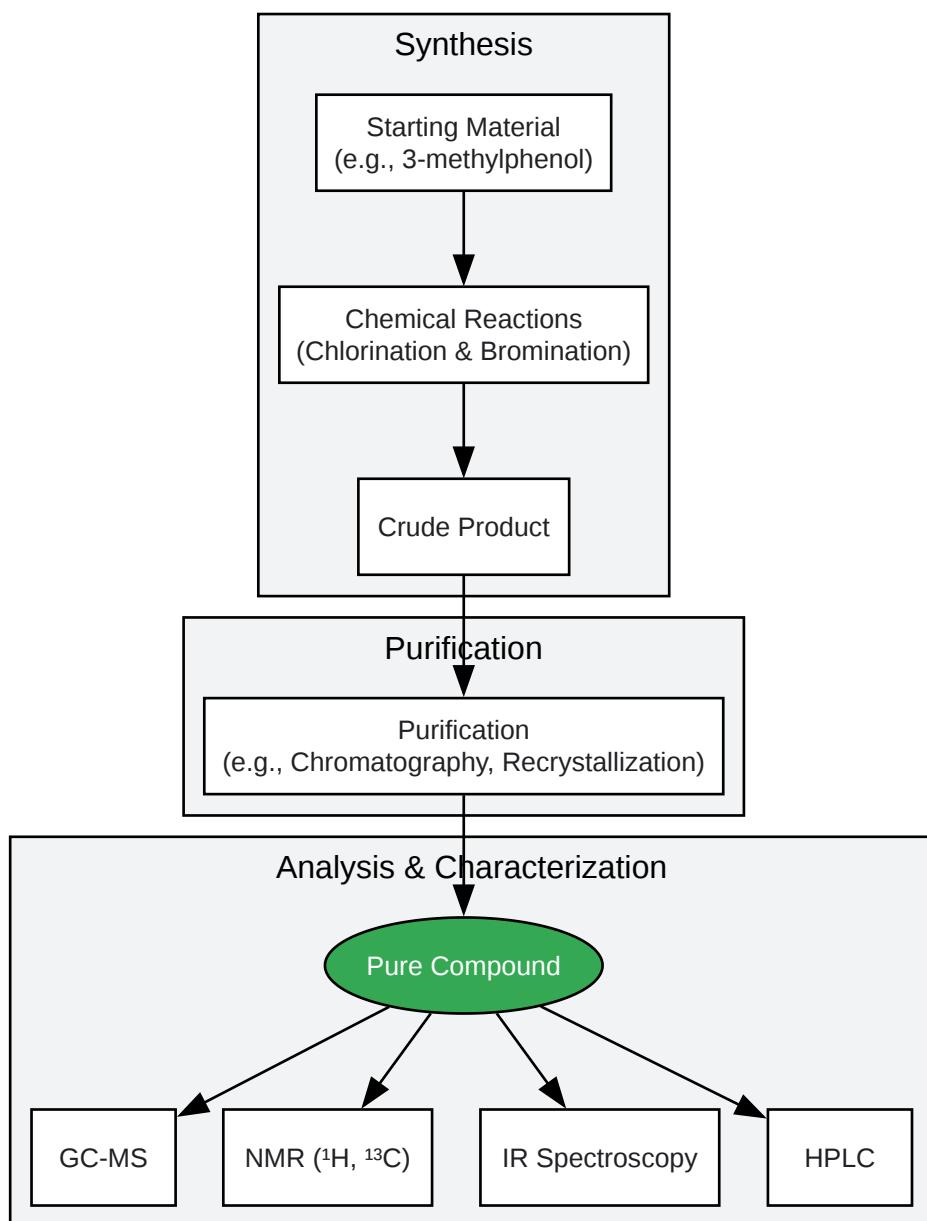
Halogenated phenols as a class of compounds are known to exhibit a wide range of biological

activities, including antimicrobial and antiseptic properties. For instance, a related compound, 4-chloro-3-methylphenol (p-chlorocresol), is used as a disinfectant and preservative.[6][7][8]

The unique substitution pattern of **6-Bromo-2-chloro-3-methylphenol** makes it a potentially interesting building block for the synthesis of more complex molecules in medicinal chemistry. The presence of bromine and chlorine atoms allows for further functionalization through various cross-coupling reactions.

Logical Workflow for Characterization

The following diagram illustrates a general workflow for the synthesis and characterization of a novel chemical entity like **6-Bromo-2-chloro-3-methylphenol**.

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Caption: General workflow for synthesis and characterization.

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